Trioctyl Phosphate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Trioctyl phosphate*
CAS No.:	*1806-54-8*
Cat. No.:	*B157173*

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An In-depth Examination of the Synthesis, Applications, and Toxicological Profile of a Widely Used Organophosphorus Compound.

Introduction

Trioctyl phosphate (TOP), also known as tris(2-ethylhexyl) phosphate (TEHP), is a significant organophosphorus compound with a broad spectrum of industrial applications.[1] It belongs to the group of phosphoric acid esters and is primarily recognized for its utility as a plasticizer, flame retardant, and solvent.[1][2] This technical guide provides a detailed overview of **trioctyl phosphate**, encompassing its chemical and physical properties, synthesis methodologies, key applications with associated experimental evaluation protocols, and a comprehensive analysis of its toxicological profile, including potential mechanisms of action and relevant signaling pathways. While the toxicological data for **trioctyl phosphate** itself is limited in some areas, this guide draws upon the extensive research conducted on the closely related and more potent neurotoxin, tri-ortho-cresyl phosphate (TOCP), to infer potential hazards and mechanisms of toxicity.[3][4] This document is intended to be a valuable resource for

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researchers, scientists, and professionals in drug development who are working with or studying **trioctyl phosphate** and other organophosphorus compounds.

Physicochemical Properties of Trioctyl Phosphate

Trioctyl phosphate is a clear, colorless, and viscous liquid with a mild, slightly pungent odor.[1][5] It is characterized by its low water solubility and very low vapor pressure.[1] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	$C_{24}H_{51}O_4P$	[6][7]
Molecular Weight	434.63 g/mol	[7]
CAS Number	78-42-2	[1]
Appearance	Clear, almost colorless, viscous liquid	[1]
Density (at 20°C)	0.920 – 0.926 g/cm³	[1]
Boiling Point	216 °C at 4 mmHg	[8]
Melting Point	-70 °C (-94 °F)	[2]
Flash Point	170 °C (338 °F)	[2]
Water Solubility	Insoluble (<1 mg/mL)	[7]
Solubility in Organic Solvents	Soluble in alcohol, acetone, and ether	[1]
Viscosity (at 20°C)	13 – 15 mPas	[1]
Phosphorus Content	7.1% (calculated)	[1]
Refractive Index (nD 20°C)	1.443 – 1.445	[1]

Synthesis of Trioctyl Phosphate

The industrial synthesis of **trioctyl phosphate** is primarily achieved through the reaction of phosphorus oxychloride ($POCl_3$) with 2-ethylhexanol.[1] Various methods and catalysts can be

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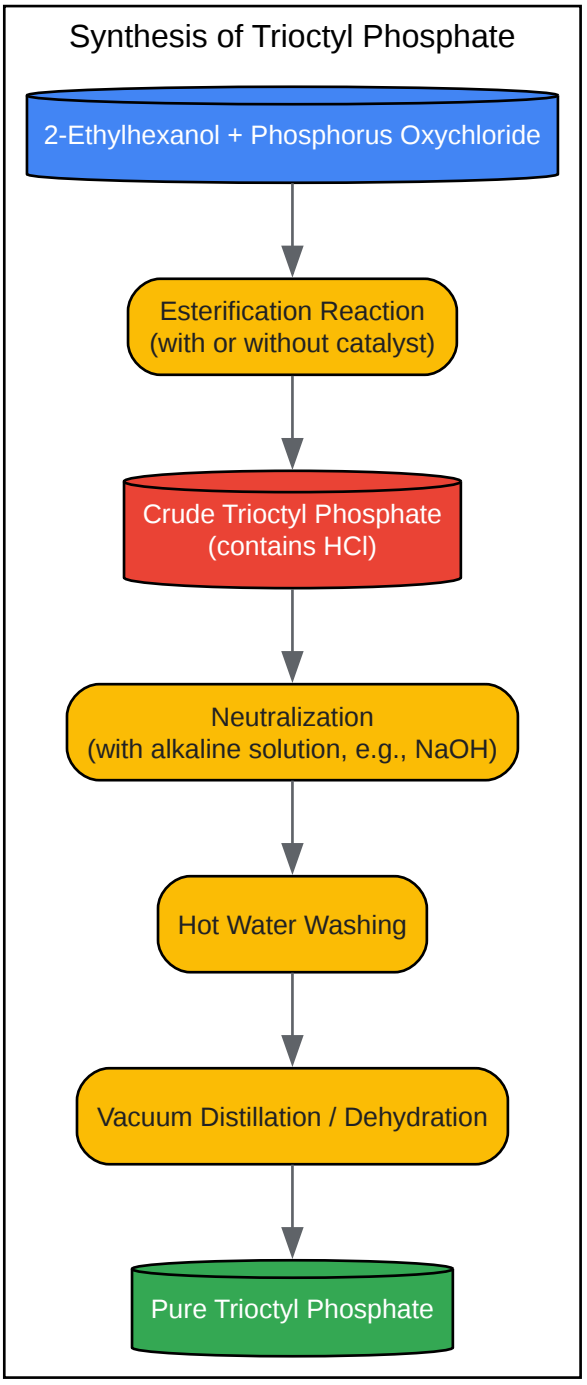
employed to optimize the reaction conditions and yield.

General Synthesis Workflow

The synthesis process typically involves several key stages: esterification, neutralization, washing, and purification.



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Caption: Generalized workflow for the synthesis of **trioctyl phosphate**.

Detailed Experimental Protocol: Synthesis from Phosphorus Oxychloride and 2-Ethylhexanol

This protocol is based on a common industrial synthesis method.[1][6][9]

Materials:

- 2-Ethylhexanol
- Phosphorus oxychloride ($POCl_3$)
- Sodium hydroxide (NaOH) solution (alkaline solution)
- Catalyst (optional, e.g., titanium tetrachloride)[9][10]

Procedure:

- Esterification:
  - Charge a reaction vessel with 2-ethylhexanol.
  - Under controlled temperature (typically 47-53 °C), slowly add phosphorus oxychloride to the 2-ethylhexanol with constant stirring. The temperature is generally maintained at around 65 ± 2 °C during the addition.[1][6]
  - The reaction is exothermic and produces hydrogen chloride (HCl) as a byproduct. The HCl is typically removed through a scrubber system.
  - After the addition is complete, the reaction mixture is held at the reaction temperature for several hours to ensure complete esterification, resulting in crude **trioctyl phosphate**.[6]
- Neutralization:

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- The crude ester, which is acidic due to residual HCl, is neutralized by washing with an alkaline solution, such as a dilute sodium hydroxide solution.[1][6] The pH is carefully controlled to be between 8 and 9.[6]

- Washing:
  - The neutralized crude ester is then washed multiple times with hot water (around 80 ± 2 °C) to remove any remaining salts and impurities. The pH is adjusted to be between 6.5 and 7.5.[6]

- Purification:
  - The final step involves the removal of water and any unreacted alcohol from the wet crude ester. This is typically achieved through vacuum distillation.[1][6] The purified **trioctyl phosphate** is then cooled and collected.

Industrial Applications and Experimental Evaluation

Trioctyl phosphate's primary applications stem from its properties as a plasticizer and a flame retardant.[1][2] It is also used as a solvent, an antifoaming agent, and a hydraulic fluid.[6]

Trioctyl Phosphate as a Plasticizer

TOP is used to increase the flexibility, durability, and workability of polymers, particularly polyvinyl chloride (PVC).[11] It imparts excellent low-temperature flexibility and good resistance to weathering.[2][11]

This protocol outlines the steps to evaluate the performance of TOP as a plasticizer in a PVC formulation.[12]

Materials:

- PVC resin
- **Trioctyl phosphate** (TOP)
- Heat stabilizer

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- Other additives as required (e.g., lubricants)

Procedure:

- Compounding:
  - Dry blend the PVC resin with the desired amount of TOP (typically in parts per hundred of resin, phr), heat stabilizer, and other additives in a high-speed mixer.
  - Process the blend on a two-roll mill at a temperature of 150-170°C until a homogeneous sheet is formed.
- Specimen Preparation:
  - Compression mold the milled sheets into plaques of desired thickness at 170-180°C.
  - Cut the molded sheets into standardized specimens for various tests (e.g., dumbbell shape for tensile testing).
- Performance Testing:
  - Mechanical Properties: Conduct tensile strength and elongation at break tests according to ASTM D638.
  - Hardness: Measure the Shore hardness (Durometer) of the plasticized PVC according to ASTM D2240.
  - Thermal Properties:
    - Determine the glass transition temperature (Tg) using Differential Scanning Calorimetry (DSC). A lower Tg indicates higher plasticizing efficiency.[12]
    - Assess thermal stability using Thermogravimetric Analysis (TGA) to determine the onset of decomposition.[12]
  - Migration Resistance:

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- Evaluate plasticizer migration by solvent extraction (ASTM D1239) or activated carbon migration (ISO 176).[12]

Trioctyl Phosphate as a Flame Retardant

Organophosphorus compounds like TOP act as flame retardants by interfering with the combustion process in both the gas and condensed phases.[13]

Standardized tests are used to quantify the flame retardant efficacy of TOP in polymers.[11]

Procedure:

- Specimen Preparation: Prepare test specimens from the polymer compounded with TOP as described in the plasticizer evaluation protocol.
- Flammability Testing:
  - Limiting Oxygen Index (LOI): Determine the minimum oxygen concentration required to support combustion of the material according to ASTM D2863. A higher LOI value indicates better flame retardancy.[11]
  - UL 94 Vertical Burn Test: Classify the material's flammability (V-0, V-1, or V-2) based on its self-extinguishing time and dripping behavior after exposure to a flame, according to the UL 94 standard.[11][14]

Analytical Methodologies

Accurate quantification of **trioctyl phosphate** is essential for quality control, environmental monitoring, and toxicological studies. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common analytical techniques.[15][16]

Experimental Protocol: Analysis of Trioctyl Phosphate in Water by SPE and GC-MS

This protocol describes a common method for extracting and quantifying TOP from environmental water samples.[15][17]

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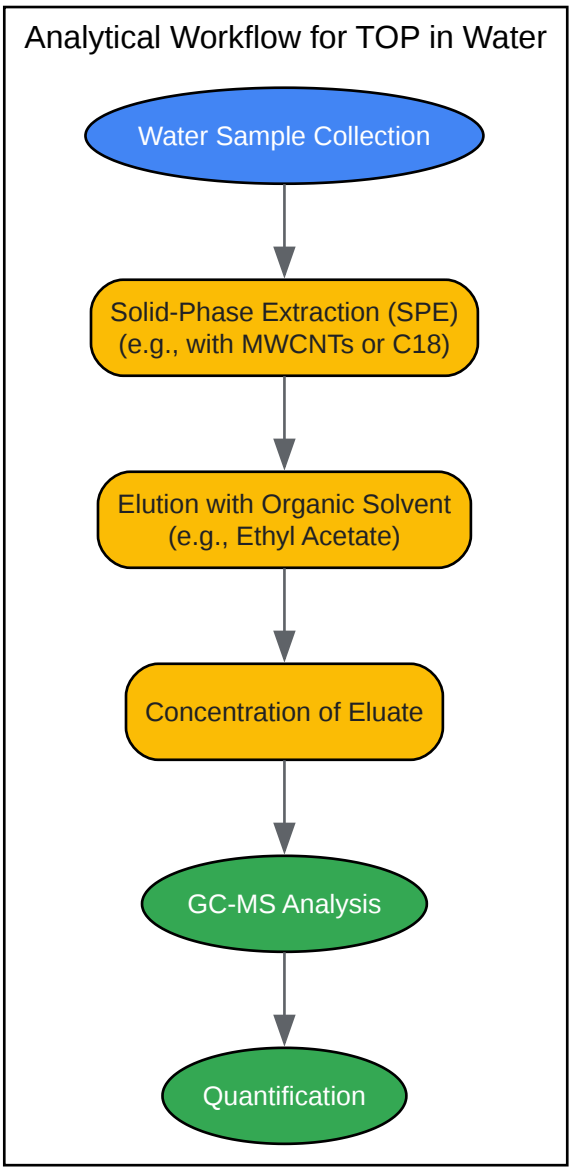

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Caption: A typical analytical workflow for determining **trioctyl phosphate** in water samples.

Procedure:

- Sample Preparation: Filter the water sample to remove suspended solids.
- Solid-Phase Extraction (SPE):

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- Condition an SPE cartridge (e.g., C18 or multi-walled carbon nanotubes) with an appropriate solvent.
- Pass the water sample through the cartridge to adsorb the TOP.

- Elution: Elute the adsorbed TOP from the cartridge using a suitable organic solvent, such as ethyl acetate.[15]
- Concentration: Concentrate the eluate to a small volume under a gentle stream of nitrogen.
- GC-MS Analysis:
  - Inject the concentrated extract into a gas chromatograph coupled with a mass spectrometer.
  - Use a suitable capillary column (e.g., DB-5MS) for separation.
  - The mass spectrometer is typically operated in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity. Characteristic ions for TOP (TEHP) are m/z 99 and 113.[15]
- Quantification: Quantify the concentration of TOP by comparing its peak area to that of a calibration curve prepared from standards of known concentrations.

Toxicological Profile and Signaling Pathways

The toxicology of organophosphorus compounds is a subject of significant research. While many organophosphates are known for their neurotoxicity, the potency can vary greatly between different compounds. The primary mechanism of acute toxicity for many organophosphates is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function.[18][19]

Cholinesterase Inhibition

Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine in synaptic clefts, resulting in hyperstimulation of cholinergic receptors and subsequent disruption of neurotransmission.[18]

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This is a general protocol to assess the potential of an organophosphorus compound to inhibit AChE.[20]

Materials:

- Acetylcholinesterase (AChE) enzyme solution
- Substrate (e.g., indoxyl acetate)
- Test compound (**Trioctyl phosphate**)
- Buffer solution (e.g., phosphate-buffered saline)

Procedure:

- Incubation: Incubate the AChE enzyme with various concentrations of the test compound for a specific period (e.g., 10 minutes).
- Enzymatic Reaction: Add the substrate to initiate the enzymatic reaction. The hydrolysis of the substrate by AChE produces a colored product.
- Detection: Measure the color intensity using a spectrophotometer or image analysis.
- Analysis: A decrease in color intensity in the presence of the test compound compared to a control indicates inhibition of AChE activity.

Organophosphate-Induced Delayed Neurotoxicity (OPIDN)

Some organophosphorus compounds, most notably tri-ortho-cresyl phosphate (TOCP), can cause a delayed neurotoxic effect known as OPIDN, which is characterized by axonal degeneration and demyelination.[4] The mechanism is thought to involve the inhibition of neuropathy target esterase (NTE).[3] While commercial TOP has a low concentration of the ortho-isomer, the potential for OPIDN with chronic exposure to mixtures containing ortho-isomers should be considered.[3][21]

Neuronal Apoptosis and Disruption of Cellular Signaling

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Recent research has shown that organophosphorus compounds can induce neuronal apoptosis (programmed cell death) through various mechanisms that may be independent of cholinesterase inhibition.[2][6][10] These mechanisms often involve oxidative stress, mitochondrial dysfunction, and disruption of calcium homeostasis.[2][10]

Organophosphates can induce oxidative stress, leading to an imbalance in pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) proteins.[2] This disrupts the mitochondrial membrane potential, causing the release of cytochrome c into the cytoplasm.[2][10] Cytochrome c then activates a cascade of caspases (e.g., caspase-3), which are enzymes that execute the apoptotic process.[10][22]

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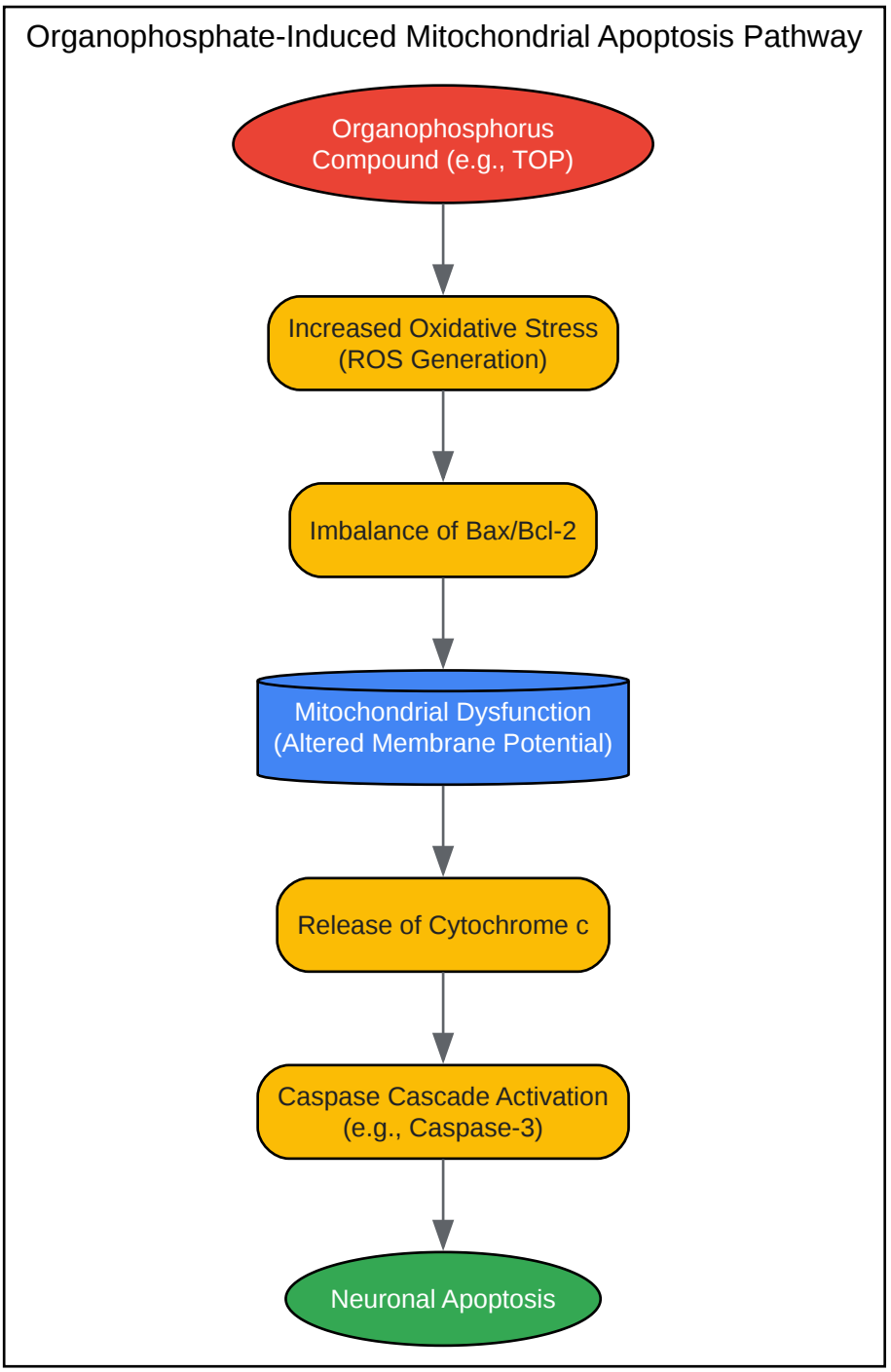

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Caption: Mitochondrial pathway of apoptosis induced by organophosphorus compounds.

Organophosphates can lead to an increase in intracellular calcium levels.[2][18][23] This calcium overload can activate various downstream signaling pathways that contribute to

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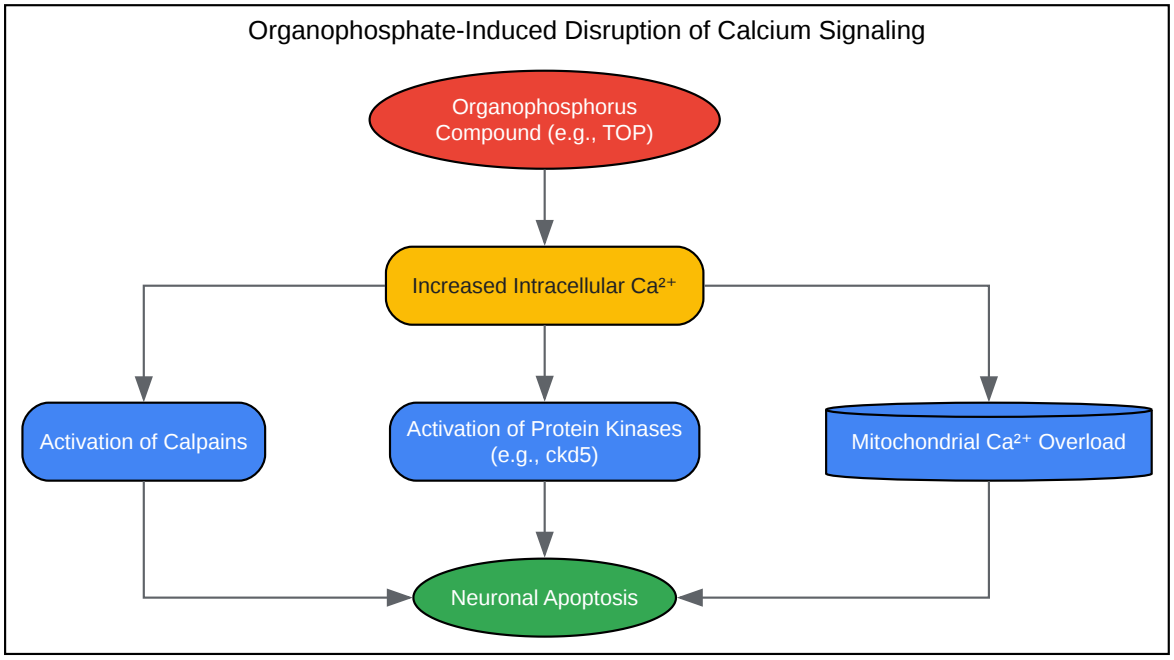
neurotoxicity, including the activation of calpains and protein kinases, which can lead to neuronal apoptosis.[2] The sustained elevation of intracellular calcium can also lead to mitochondrial dysfunction and further promote apoptosis.[24]



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Caption: Disruption of neuronal calcium signaling by organophosphorus compounds.

Role in Drug Development

While many organophosphorus compounds are known for their toxicity, this class of chemicals also includes important therapeutic agents. For instance, some organophosphorus compounds are used as antiviral drugs and in the treatment of bone metabolism diseases. The study of the mechanisms of toxicity of compounds like TOP can provide valuable insights for the development of antidotes for organophosphate poisoning and for the design of new drugs that target specific enzymatic or signaling pathways. Understanding the structure-activity relationships of organophosphorus compounds is crucial for developing safer alternatives for industrial applications and for identifying new therapeutic leads.

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Conclusion

Trioctyl phosphate is a versatile and widely used organophosphorus compound with significant industrial importance as a plasticizer and flame retardant. Its synthesis is well-established, and standardized methods are available for evaluating its performance in various applications. While TOP is considered to have lower acute toxicity than some other organophosphates, the potential for neurotoxicity, particularly through mechanisms such as the induction of apoptosis and disruption of calcium signaling, warrants careful consideration, especially in the context of chronic exposure. The extensive research on related compounds like TOCP provides a valuable framework for understanding these potential risks. For researchers, scientists, and drug development professionals, a thorough understanding of the chemistry, applications, and toxicology of **trioctyl phosphate** is essential for its safe handling, the development of safer alternatives, and the exploration of the broader therapeutic and toxicological implications of organophosphorus compounds.

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